

Application of sec-Butyl Maleate in Adhesive Formulations

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Compound of Interest

Compound Name: *sec-Butyl maleate*

Cat. No.: *B15282594*

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Application Notes

The utilization of **sec-butyl maleate** in adhesive formulations, particularly in the synthesis of vinyl acetate-based copolymers, offers a versatile platform for tailoring adhesive properties. As a comonomer, **sec-butyl maleate** can significantly influence the performance characteristics of the final adhesive product, including its flexibility, tackiness, and adhesion to various substrates. Its role is analogous to the more commonly used dibutyl maleate (DBM), where it acts as an internal plasticizer, reducing the glass transition temperature (T_g) of the polymer and thereby imparting greater flexibility and peel strength.

The incorporation of **sec-butyl maleate** into a polymer backbone, such as polyvinyl acetate (PVAc), disrupts the crystalline structure of the homopolymer, leading to a softer and more pliable adhesive film. This modification is particularly beneficial for pressure-sensitive adhesives (PSAs) and flexible packaging applications where the ability to conform to irregular surfaces and withstand peeling forces is paramount.

The concentration of **sec-butyl maleate** in the copolymer is a critical factor in determining the final adhesive properties. A higher concentration typically leads to a lower T_g , resulting in a softer, tackier adhesive. Conversely, a lower concentration will yield a harder, less tacky adhesive with higher cohesive strength. The optimal concentration will depend on the specific application requirements.

Furthermore, the sec-butyl ester group, with its branched structure, may offer unique steric and electronic effects compared to linear butyl isomers, potentially influencing monomer reactivity ratios during polymerization and the final viscoelastic properties of the adhesive.

Chemical and Physical Properties of sec-Butyl Maleate

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₄	[1]
Molecular Weight	172.18 g/mol	[1]
IUPAC Name	(Z)-4-butan-2-yloxy-4-oxobut-2-enoic acid	[1]
CAS Number	924-63-0	
Appearance	Colorless liquid (presumed)	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Presumed soluble in organic solvents	

Hypothetical Performance Data of Vinyl Acetate/sec-Butyl Maleate Copolymer Adhesives

The following table presents hypothetical performance data for a series of vinyl acetate/**sec-butyl maleate** (VAc/sBM) copolymers. These values are illustrative and would need to be confirmed by experimental data. The data is extrapolated from typical performance of similar vinyl copolymer adhesives.

VAc/sBM Ratio (w/w)	Glass Transition Temp. (Tg) (°C)	Peel Adhesion (N/25 mm) (ASTM D3330)	Shear Strength (hours) (ASTM D3654)	Tack (g/cm ²)
95/5	25	8.5	> 72	450
90/10	15	12.0	48	600
85/15	5	15.5	24	750
80/20	-5	18.0	12	850

Experimental Protocols

Synthesis of Vinyl Acetate/sec-Butyl Maleate (VAc/sBM) Copolymer Emulsion

This protocol is adapted from the synthesis of vinyl acetate-dibutyl maleate copolymers.[2]

Materials:

- Vinyl Acetate (VAc), inhibitor-free
- **sec-Butyl Maleate** (sBM)
- Polyvinyl Alcohol (PVOH), 88% hydrolyzed
- Ammonium Persulfate (APS)
- Sodium Bicarbonate
- Octylphenol Ethoxylate (OP-10) or other suitable surfactant
- Deionized Water

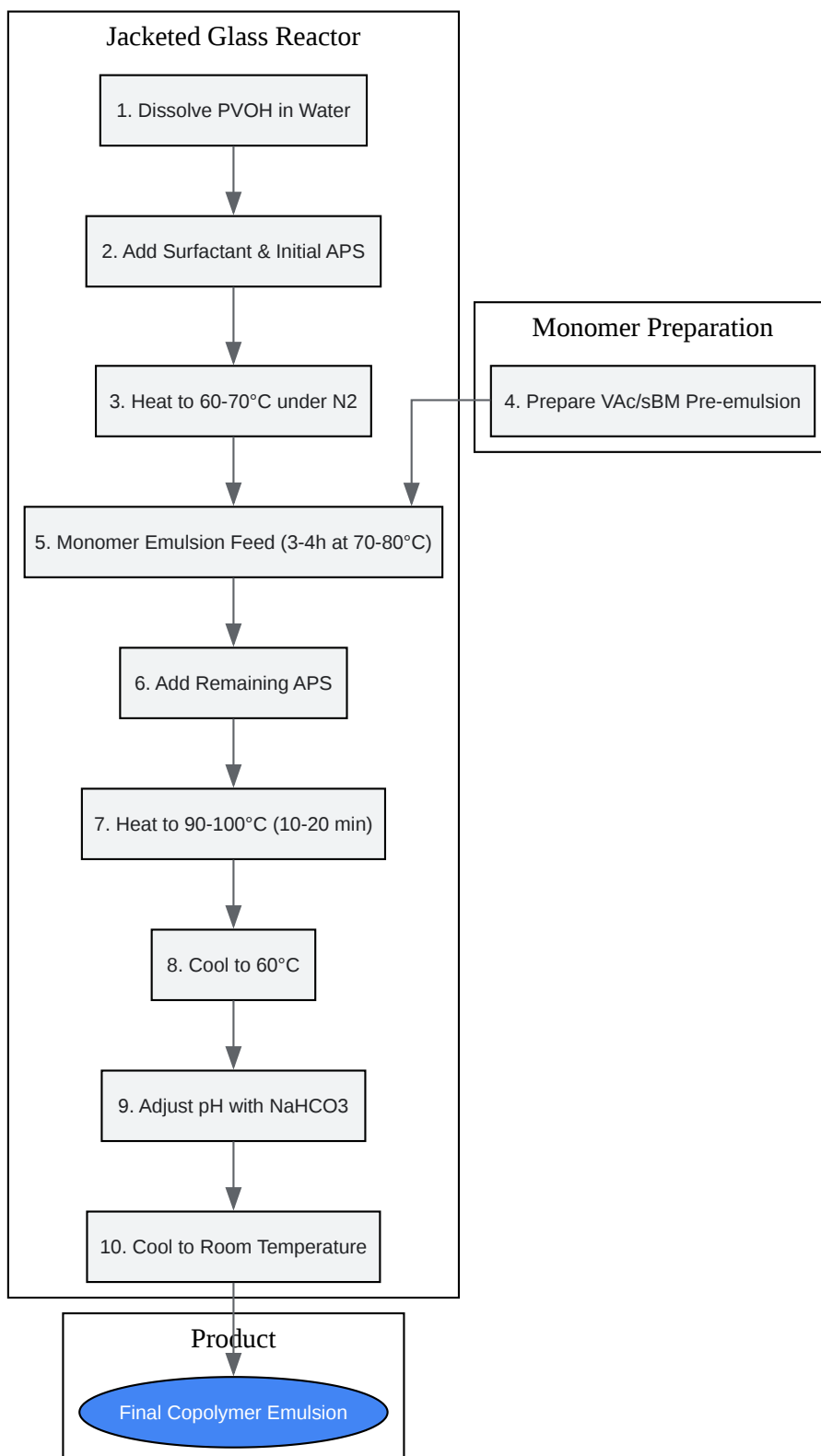
Equipment:

- Jacketed glass reactor with reflux condenser, nitrogen inlet, and mechanical stirrer
- Heating mantle or water bath

- Monomer addition funnel
- Thermocouple

Procedure:

- Preparation of the Initial Charge: In the reactor, dissolve polyvinyl alcohol in deionized water with gentle heating and stirring until fully dissolved.
- Add the surfactant (e.g., OP-10) and a portion of the ammonium persulfate initiator (approximately 10-20% of the total).
- Heat the reactor contents to 60-70°C under a nitrogen blanket with continuous stirring.
- Monomer Feed: Prepare a pre-emulsion of vinyl acetate and **sec-butyl maleate** in the desired ratio with a small amount of surfactant and deionized water.
- Slowly feed the monomer pre-emulsion into the reactor over a period of 3-4 hours, maintaining the reaction temperature at 70-80°C.
- Completion of Reaction: After the monomer feed is complete, add the remaining ammonium persulfate solution to the reactor.
- Increase the temperature to 90-100°C and hold for 10-20 minutes to ensure complete monomer conversion.
- Cooling and pH Adjustment: Cool the reactor to 60°C and add a solution of sodium bicarbonate to adjust the pH to between 4 and 6.
- Continue cooling to room temperature.
- Characterization: The resulting emulsion can be characterized for solid content, viscosity, particle size, and glass transition temperature (T_g) using standard techniques such as gravimetry, viscometry, dynamic light scattering (DLS), and differential scanning calorimetry (DSC).



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Workflow for VAc/sBM Copolymer Emulsion Synthesis.

Adhesive Performance Testing

a) Peel Adhesion Test (Adapted from ASTM D3330 / D903)

This test measures the force required to peel an adhesive tape from a standard test panel at a specified angle and speed.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Procedure:

- **Sample Preparation:** Coat the synthesized adhesive emulsion onto a suitable backing material (e.g., 2 mil PET film) and dry to a consistent film thickness. Cut the coated film into 1-inch (25 mm) wide strips.
- **Application:** Apply the adhesive strip to a clean, standard test panel (e.g., stainless steel) using a 4.5 lb roller to ensure uniform contact.
- **Conditioning:** Allow the bonded sample to dwell at standard conditions (23°C, 50% RH) for a specified time (e.g., 20 minutes or 24 hours).
- **Testing:** Mount the test panel in the lower jaw of a tensile testing machine. Attach the free end of the tape to the upper jaw.
- **Peel the tape from the panel at a 180° angle at a constant speed of 12 inches/min (300 mm/min).**
- **Data Recording:** Record the force required to peel the tape over a specified distance. The average force is reported in Newtons per 25 mm (or lbs/inch).

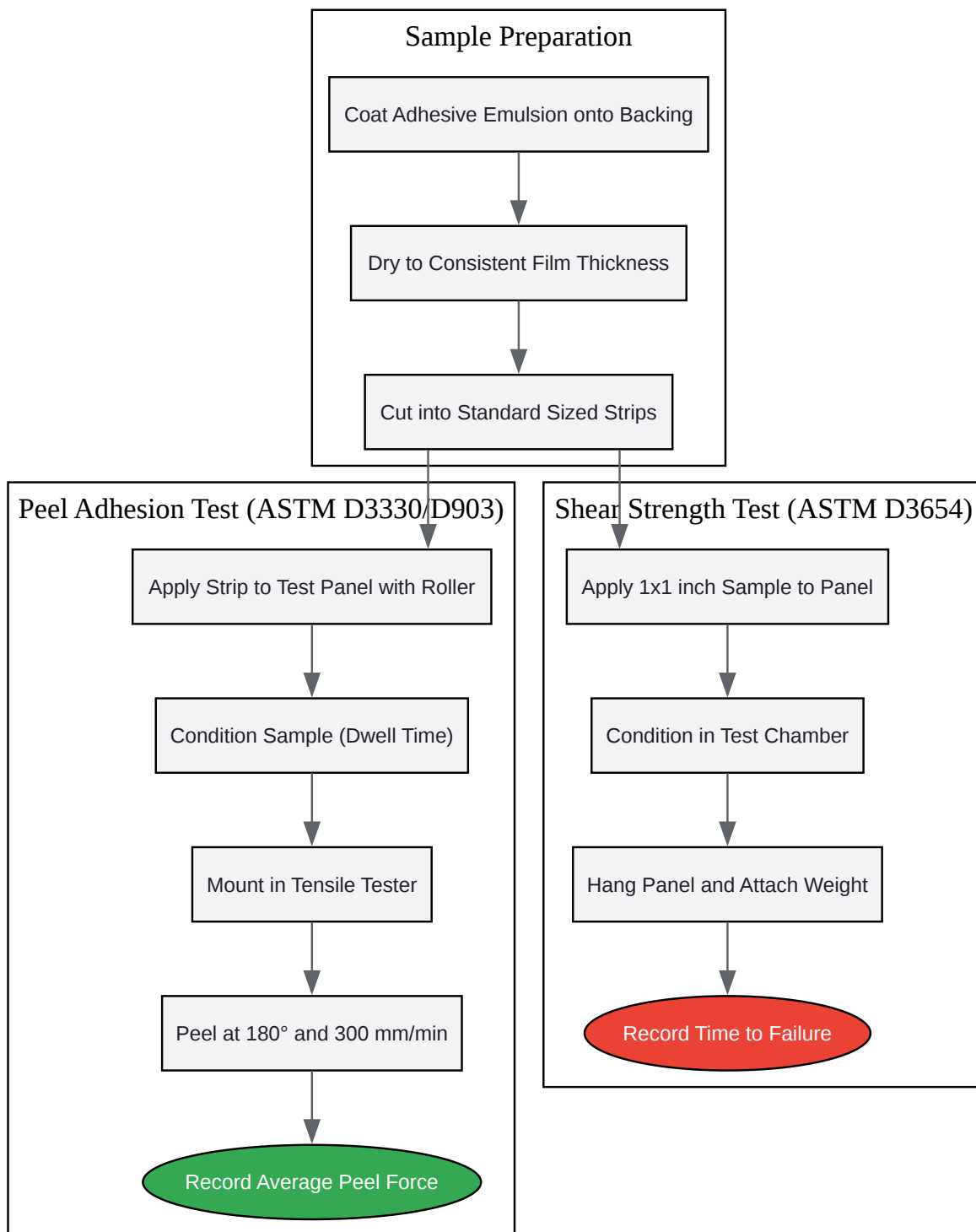
b) Shear Strength Test (Adapted from ASTM D3654)

This test determines the ability of an adhesive tape to resist a static load applied parallel to the surface of the bond.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Procedure:

- **Sample Preparation:** Prepare a 1-inch x 1-inch (25 mm x 25 mm) sample of the adhesive tape.

- Application: Apply the tape to a standard test panel, leaving an overhang.
- Conditioning: Hang the test panel in a temperature-controlled chamber (e.g., 23°C or an elevated temperature) for a short dwell time.
- Loading: Attach a standard weight (e.g., 1 kg) to the free end of the tape.
- Data Recording: Record the time it takes for the tape to fail and the weight to fall. The result is reported in hours or minutes.

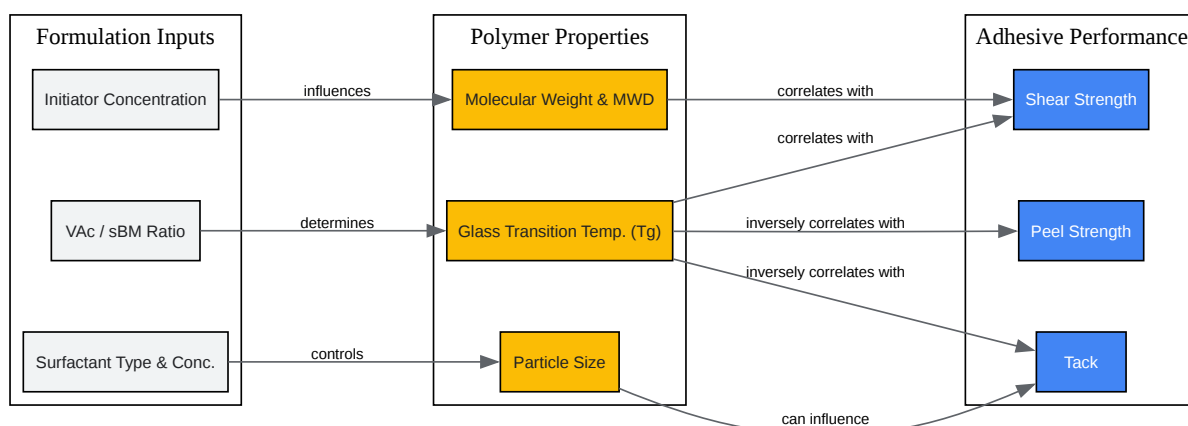


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General Workflow for Adhesive Performance Testing.

Logical Relationships in Adhesive Formulation

The properties of the final adhesive are a result of the interplay between the monomer composition and the resulting polymer architecture.



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Influence of Formulation on Adhesive Properties.

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